

Application Notes and Protocols for 2-Benzyl-4-fluorophenol

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Compound of Interest

Compound Name: 2-Benzyl-4-fluorophenol

CAS No.: 398-77-6

Cat. No.: B1374376

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides comprehensive guidelines for the safe handling and storage of **2-Benzyl-4-fluorophenol** (CAS No. 37785-33-2), a key intermediate in pharmaceutical synthesis. Due to the limited availability of a dedicated Safety Data Sheet (SDS), this guide synthesizes information from supplier data, general principles of phenolic compound chemistry, and data from the structurally analogous compound, 2-Benzyl-4-chlorophenol. Adherence to these protocols is crucial for ensuring personnel safety, maintaining compound integrity, and achieving reproducible experimental outcomes.

Compound Profile and Physicochemical Properties

Understanding the fundamental characteristics of **2-Benzyl-4-fluorophenol** is the first step toward safe and effective utilization.

Property	Value	Reference
CAS Number	37785-33-2	[1]
Molecular Formula	C ₁₃ H ₁₁ FO	[1]
Molecular Weight	202.22 g/mol	[1]
Appearance	Solid	[1]
Purity	Varies by supplier, typically ≥97%	
Solubility	Soluble in methanol	
InChI Key	KLRUNOWUDSKDTH- UHFFFAOYSA-N	[1]

Hazard Assessment and Safety Precautions

While specific toxicological data for **2-Benzyl-4-fluorophenol** is not readily available, a conservative approach to handling is mandated based on the known hazards of phenolic compounds and its chloro-analog.

Inferred Hazard Profile

The hazard profile is inferred from 2-Benzyl-4-chlorophenol and general phenol toxicity:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.
- Skin Corrosion/Irritation: Causes skin irritation.[2] Phenols are known to be corrosive and can cause severe burns.[3]
- Serious Eye Damage/Irritation: Causes serious eye damage.[2]
- Respiratory Irritation: May cause respiratory tract irritation.[4]
- Systemic Toxicity: Phenols can be absorbed through the skin and act as systemic toxins.[3]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2-Benzyl-4-fluorophenol** to minimize exposure:

- **Eye and Face Protection:** Chemical safety goggles and a face shield are essential to protect against splashes and airborne particles.[5]
- **Skin Protection:** Chemically resistant gloves (e.g., nitrile) and a lab coat are required. For extensive handling, Tyvek-type disposable sleeves are recommended.[3]
- **Respiratory Protection:** Handling of the solid compound should be performed in a well-ventilated area, preferably a chemical fume hood, to avoid dust inhalation.[4] If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor/acid gas cartridge and a dust/mist filter should be used.[3]

Experimental Protocols: Handling and Use

Strict adherence to established protocols is critical when working with **2-Benzyl-4-fluorophenol**.

Weighing and Solution Preparation

Objective: To accurately weigh the solid compound and prepare a stock solution while minimizing exposure.

Materials:

- **2-Benzyl-4-fluorophenol**
- Analytical balance
- Weighing paper or boat
- Spatula
- Appropriate glassware (e.g., volumetric flask)
- Selected solvent (e.g., methanol)

- Magnetic stirrer and stir bar

Procedure:

- Preparation: Don all required PPE (lab coat, safety goggles, face shield, and gloves). Ensure the chemical fume hood is functioning correctly.
- Weighing:
 - Place the analytical balance inside the fume hood.
 - Tare the balance with the weighing paper or boat.
 - Carefully transfer the desired amount of **2-Benzyl-4-fluorophenol** using a clean spatula, avoiding the generation of dust.[4]
- Solution Preparation:
 - Add the solvent to the volumetric flask.
 - Carefully add the weighed **2-Benzyl-4-fluorophenol** to the flask.
 - Add a magnetic stir bar and place the flask on a magnetic stirrer to facilitate dissolution.
 - Once dissolved, bring the solution to the final volume with the solvent.
- Cleanup:
 - Dispose of the weighing paper/boat and any contaminated consumables in a designated hazardous waste container.
 - Wipe down the spatula, balance, and work surface within the fume hood.
 - Wash hands thoroughly after completing the procedure.[4]

Storage and Stability

Proper storage is essential to maintain the chemical integrity of **2-Benzyl-4-fluorophenol**.

- Temperature: Store in a cool, dry, and well-ventilated place.[6] Recommended storage temperatures are typically refrigerated (2-8°C).
- Container: Keep the container tightly closed to prevent moisture and air exposure.[3][6]
- Incompatibilities: Store away from strong oxidizing agents, acids, and acid anhydrides.[3]
- General Precautions: Protect containers from physical damage and inspect regularly for leaks.[4]

Emergency Procedures

Spill Response

- Evacuate: Clear the immediate area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Prevent the spill from spreading.
- Cleanup (Solid Spill):
 - Wear appropriate PPE.
 - Gently sweep or vacuum the solid material to avoid creating dust.[4]
 - Place the collected material into a labeled, sealed container for hazardous waste disposal.
[4]
 - Clean the spill area with a damp cloth, and dispose of the cloth as hazardous waste.
- Reporting: Report the spill to the laboratory supervisor and the institutional Environmental Health and Safety (EHS) department.

First Aid

- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[2][7][8]

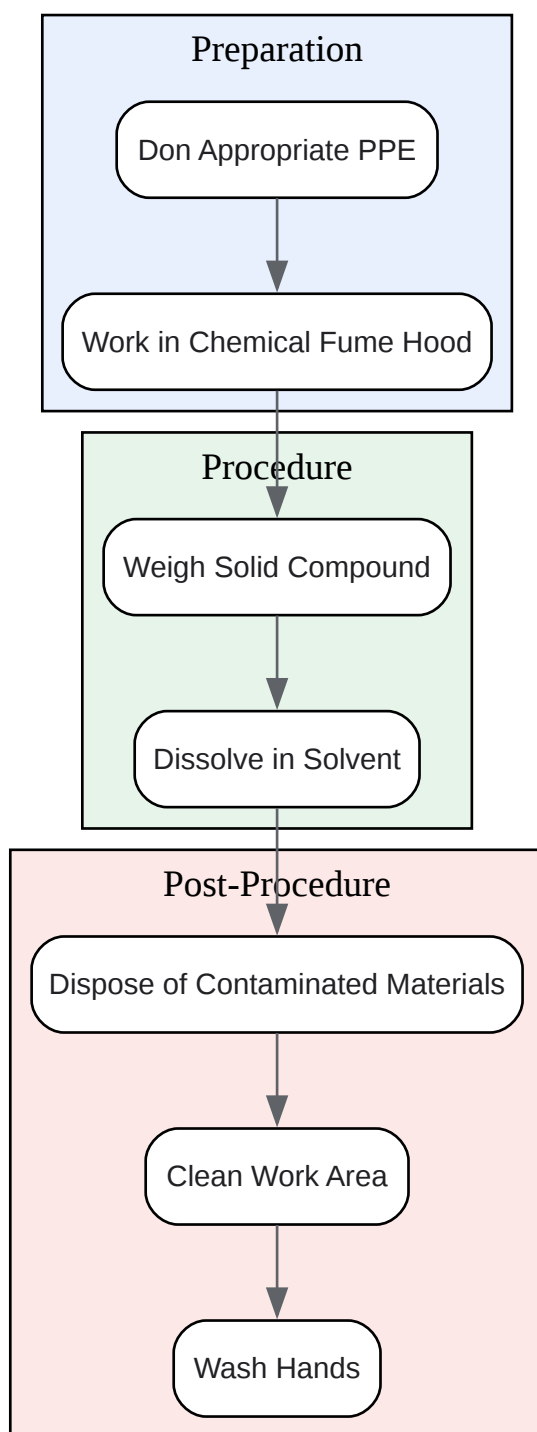
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[4][7]
- Inhalation: Move the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[4][8]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[7]

Waste Disposal

All waste containing **2-Benzyl-4-fluorophenol**, including empty containers, must be treated as hazardous waste.

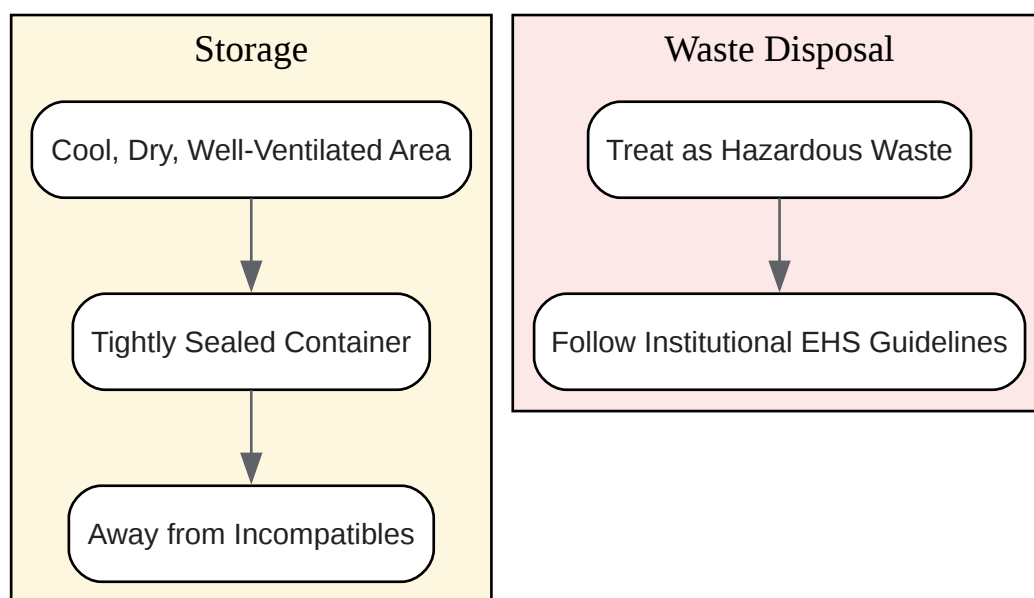
- Solid Waste: Collect in a clearly labeled, sealed container.
- Liquid Waste: Collect in a labeled, sealed, and compatible solvent waste container.
- Empty Containers: Triple rinse with a suitable solvent, collecting the rinsate as hazardous waste. Deface the label before disposing of the container.
- Disposal: All hazardous waste must be disposed of through the institution's EHS program in accordance with local, state, and federal regulations.[9][10]

Visualizations



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Caption: A stepwise workflow for the safe handling of **2-Benzyl-4-fluorophenol**.



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Caption: Key considerations for the storage and disposal of **2-Benzyl-4-fluorophenol**.

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